

NOC 18 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NOC 18

Cat. No.: B8811787

[Get Quote](#)

Technical Support Center: NOC 18

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **NOC 18** (also known as DETA NONOate), a widely used nitric oxide (NO) donor.

Frequently Asked Questions (FAQs)

Q1: What is **NOC 18** and what is it used for?

A1: **NOC 18**, or DETA NONOate, is a chemical compound that belongs to the class of diazeniumdiolates, also known as NONOates. It serves as a nitric oxide (NO) donor, releasing NO in a controlled manner in solution.^{[1][2]} It is frequently used in biomedical research to study the diverse physiological and pathological roles of nitric oxide, such as in vasodilation, neurotransmission, and the immune response.^[3] Specifically, it has been used to induce apoptosis in macrophages and inhibit lipoprotein oxidation.^{[1][4]}

Q2: What are the key chemical properties of **NOC 18**?

A2: The key chemical properties of **NOC 18** are summarized in the table below.

| Property | Value |
|-------------------|--|
| Synonyms | DETA NONOate, 2,2'-(Hydroxynitrosohydrazino)bis-ethanamine |
| CAS Number | 146724-94-9 |
| Molecular Formula | C ₄ H ₁₃ N ₅ O ₂ |
| Molecular Weight | 163.18 g/mol |
| Appearance | White to off-white solid |
| Purity | Typically ≥90% to ≥97% by HPLC |

Sources:[1][2][5][6][7][8]

Q3: What are the recommended long-term storage conditions for solid **NOC 18**?

A3: For long-term stability, solid **NOC 18** should be stored at -20°C or -80°C.[1][2][5] It is crucial to keep the compound in a desiccated environment as it is hygroscopic and to protect it from light.[1][5] Some suppliers recommend storing it under an inert gas like nitrogen.[2][9] Under these conditions, the solid compound is stable for at least one year.[2][9]

Q4: How should I prepare a stock solution of **NOC 18**?

A4: **NOC 18** is unstable in aqueous solutions at neutral pH.[1][4] Therefore, stock solutions should be prepared in a basic solution, such as 0.01 M to 0.1 M NaOH, in which it is relatively stable.[1][5][6] To prepare a stock solution, dissolve the solid **NOC 18** in the desired concentration of cold NaOH.

Q5: How stable are **NOC 18** stock solutions?

A5: Stock solutions of **NOC 18** in NaOH are stable for up to 24 hours when stored at -20°C.[1][4] It is recommended to prepare fresh solutions daily and keep them on ice during use to minimize degradation.[5][6] Some sources indicate a degradation of about 5% per day even at -20°C.[5][6] Stock solutions in water or PBS (pH 7.4) are unstable and should be used immediately after preparation.[1][4]

Q6: How does **NOC 18** release nitric oxide?

A6: **NOC 18** spontaneously decomposes in aqueous solutions at physiological pH (7.4) to release two molecules of nitric oxide (NO) and the parent amine, diethylenetriamine (DETA).[6][9] The rate of NO release is pH-dependent; decomposition is almost instantaneous at pH 5.0.[6][9]

Stability Data Summary

The stability of **NOC 18** is highly dependent on the pH and temperature of the solution. The following table summarizes the half-life of **NOC 18** under different conditions.

| Condition | Temperature | Half-life (t _{1/2}) |
|--------------------------------|-------------|---------------------------------|
| PBS, pH 7.4 | 22°C | ~3400 minutes (~56 hours)[1][4] |
| 0.1 M Phosphate Buffer, pH 7.4 | 37°C | 20 hours[9] |
| Alkaline Solution (pH ≥ 10.0) | - | Relatively stable[1] |

Troubleshooting Guide

Issue: I am not observing the expected biological effects in my experiment.

- Possible Cause 1: Degraded **NOC 18** solid.
 - Troubleshooting Step: Ensure that the solid **NOC 18** has been stored correctly at -20°C or -80°C, protected from light and moisture. If the storage conditions have been compromised, the compound may have degraded. It is advisable to use a fresh vial of the compound.
- Possible Cause 2: Degraded **NOC 18** stock solution.
 - Troubleshooting Step: **NOC 18** stock solutions in NaOH are only stable for a short period (up to 24 hours at -20°C).[1][4] Always prepare fresh stock solutions for your experiments

and keep them on ice. Avoid using stock solutions that have been stored for longer periods or have undergone multiple freeze-thaw cycles.

- Possible Cause 3: Incorrect pH of the experimental medium.
 - Troubleshooting Step: The release of NO from **NOC 18** is pH-dependent. Verify that the pH of your experimental buffer or medium is in the physiological range (around 7.4) for optimal NO release. At a highly acidic pH, the release is very rapid, which might not be suitable for all experimental designs.[\[9\]](#)
- Possible Cause 4: Insufficient concentration of **NOC 18**.
 - Troubleshooting Step: The volume of the **NOC 18** stock solution added to your experimental setup should not exceed 1/50th of the total volume to avoid significant pH shifts, assuming your medium has sufficient buffering capacity.[\[5\]](#)[\[6\]](#) You may need to optimize the final concentration of **NOC 18** to observe the desired effect.

Issue: I see a rapid change in the pH of my cell culture medium after adding the **NOC 18** stock solution.

- Possible Cause: High volume of alkaline stock solution.
 - Troubleshooting Step: The stock solution is prepared in NaOH, which is alkaline. Adding a large volume of this stock solution to a weakly buffered medium can increase the pH. Prepare a more concentrated stock solution so that a smaller volume is needed. Ensure your experimental medium has adequate buffering capacity.

Experimental Protocols

Protocol: Determination of **NOC 18** Half-life by UV-Vis Spectrophotometry

This protocol allows for the determination of the half-life of **NOC 18** in a specific buffer at a given temperature by monitoring the decrease in its characteristic UV absorbance over time.

Materials:

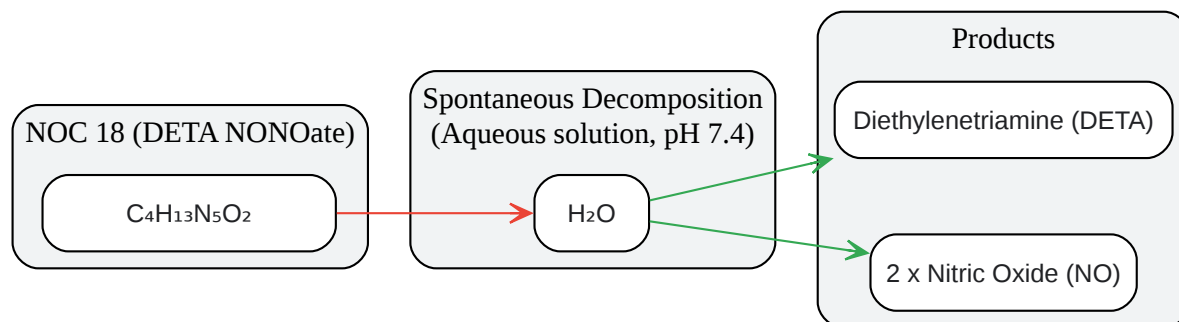
- **NOC 18** solid

- 0.1 M NaOH, chilled
- Phosphate Buffered Saline (PBS), pH 7.4
- UV-Vis Spectrophotometer with temperature control
- Cuvettes

Procedure:

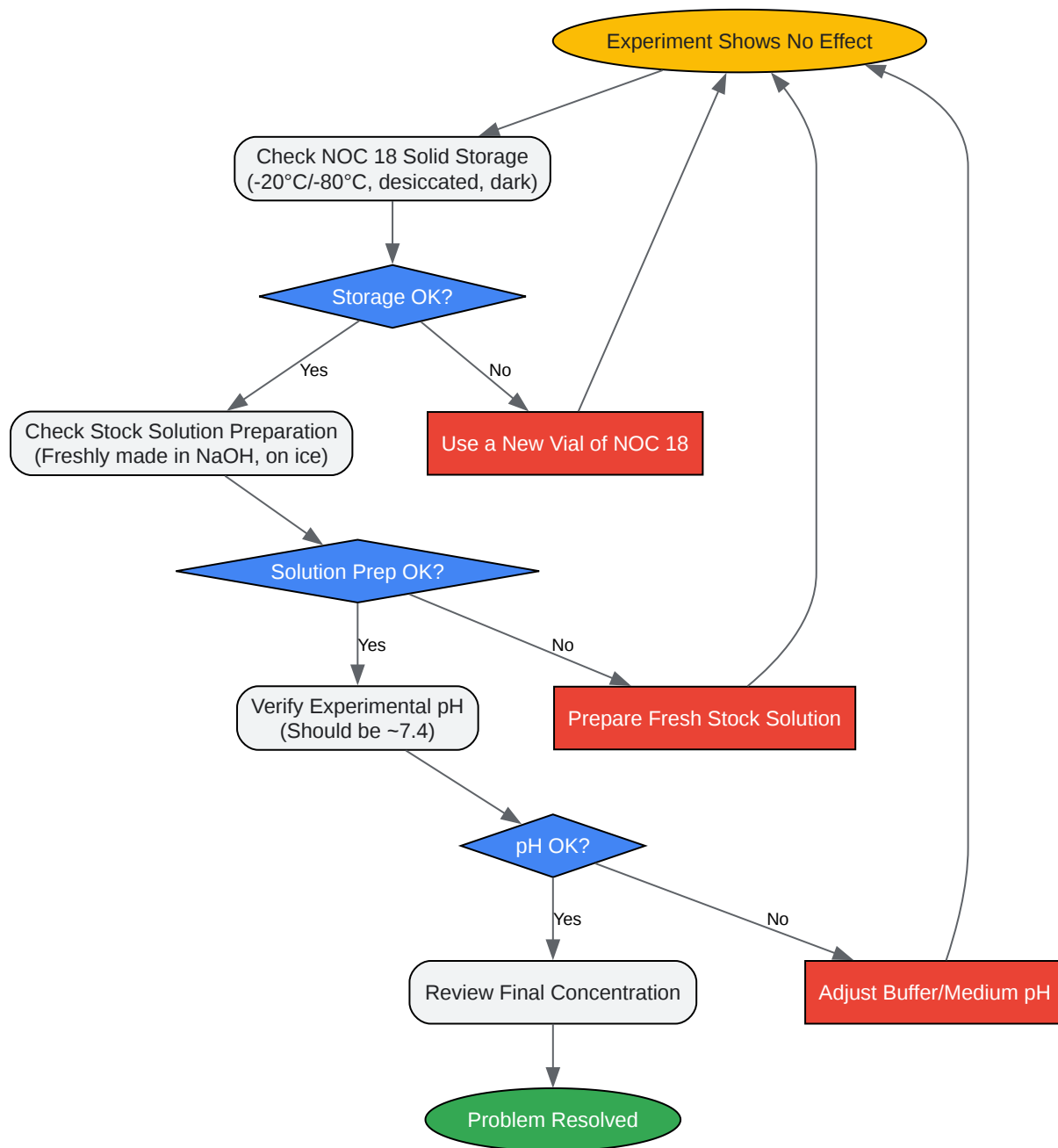
- Prepare a concentrated stock solution of **NOC 18**: Accurately weigh a small amount of **NOC 18** and dissolve it in chilled 0.1 M NaOH to a final concentration of 10-20 mM. Keep this stock solution on ice.
- Set up the spectrophotometer: Set the spectrophotometer to the desired temperature (e.g., 37°C) and allow it to equilibrate.
- Prepare the reaction mixture: In a cuvette, add the appropriate volume of pre-warmed PBS (pH 7.4).
- Initiate the reaction: Add a small volume of the cold **NOC 18** stock solution to the PBS in the cuvette to achieve the desired final concentration (e.g., 100 µM). The volume of the stock solution should be minimal to not significantly alter the pH of the PBS. Mix quickly by inverting the cuvette.
- Measure absorbance: Immediately place the cuvette in the spectrophotometer and begin recording the absorbance at the maximum wavelength for **NOC 18** (consult literature or perform a scan to determine, typically around 250 nm).
- Data collection: Record the absorbance at regular time intervals until the absorbance value plateaus, indicating the complete decomposition of **NOC 18**.
- Data analysis: Plot the natural logarithm of the absorbance ($\ln(A)$) versus time. The slope of the resulting linear plot will be equal to the negative of the rate constant (k). The half-life ($t_{1/2}$) can then be calculated using the formula: $t_{1/2} = 0.693 / k$.

Visualizations



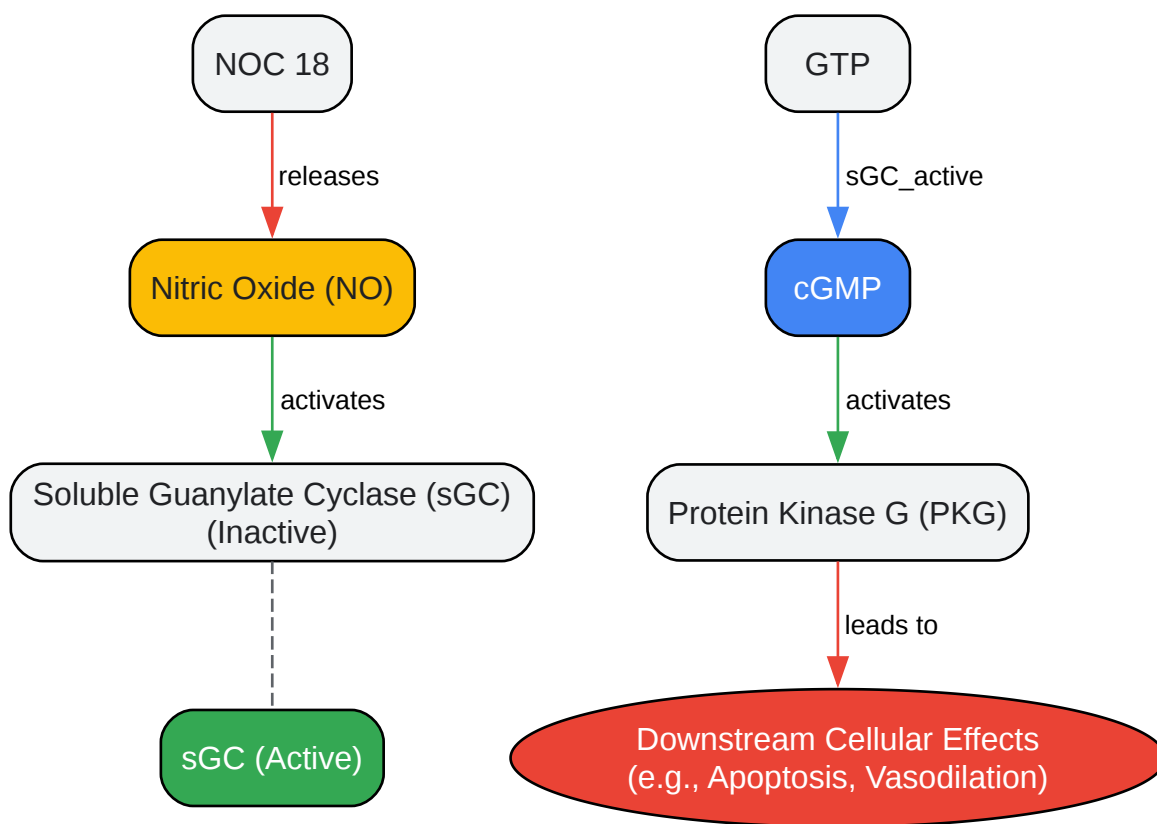
[Click to download full resolution via product page](#)

Caption: Decomposition pathway of **NOC 18**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **NOC 18** experiments.



[Click to download full resolution via product page](#)

Caption: Simplified nitric oxide signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | Recent Developments in Pharmacological Effect, Mechanism and Application Prospect of Diazeniumdiolates [frontiersin.org]
- 2. Neuroprotective effects of DETA-NONOate, a nitric oxide donor, on hydrogen peroxide-induced neurotoxicity in cortical neurones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. cusabio.com [cusabio.com]
- 4. geneglobe.qiagen.com [geneglobe.qiagen.com]

- 5. Nitric oxide-induced cytostasis and cell cycle arrest of a human breast cancer cell line (MDA-MB-231): Potential role of cyclin D1 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Enzo Life Sciences DETA NONOate (25mg). CAS: 146724-94-9, Quantity: Each | Fisher Scientific [fishersci.com]
- 7. scbt.com [scbt.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. The NO donor DETA-NONOate reversibly activates an inward current in neurones and is not mediated by the released nitric oxide - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [NOC 18 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8811787#noc-18-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com